

Application Note: Analytical Characterization of 1-(3-Hydroxypropyl)piperidin-2-one

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Compound of Interest

Compound Name: 1-(3-Hydroxypropyl)piperidin-2-one

CAS No.: 71533-22-7

Cat. No.: B2944897

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Introduction & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

1-(3-Hydroxypropyl)piperidin-2-one is a six-membered lactam ring with a hydroxyl-terminated propyl chain attached to the nitrogen atom. This bifunctionality (lactam + alcohol) imparts significant polarity and water miscibility, necessitating specific analytical approaches.

- Chemical Formula: C1CCN(C1)CCO

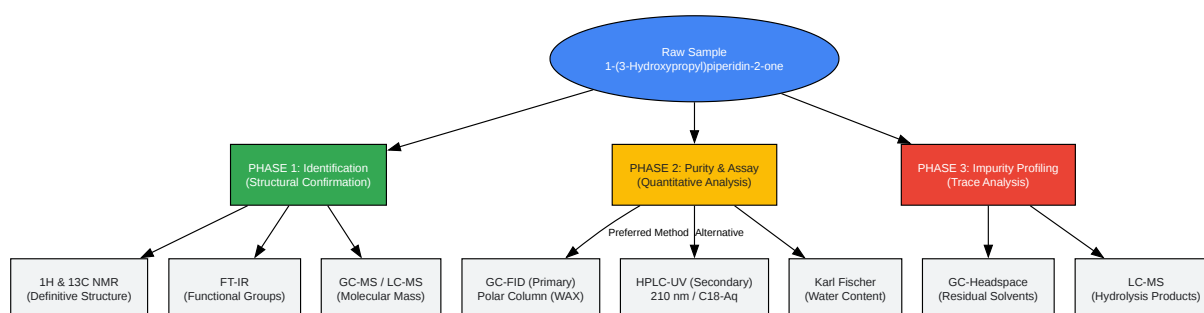
[1]

- Molecular Weight: 157.21 g/mol [2][3]
- Structure: A piperidin-2-one core N-substituted with a 3-hydroxypropyl group.[4][3][5][6]
- Key Properties:

- Boiling Point: High (>250°C estimated), making it a low-VOC solvent.
- Solubility: Miscible with water, alcohols, and polar aprotic solvents.
- Chromophore: Weak (amide absorption <220 nm).

Analytical Strategy Workflow

The following diagram outlines the logical flow for full characterization, ensuring no critical quality attribute is overlooked.



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Caption: Analytical workflow for the complete characterization of **1-(3-Hydroxypropyl)piperidin-2-one**, prioritizing GC-FID for assay due to compound volatility and polarity.

Protocol 1: Structural Identification (NMR & FTIR)

Objective: To unequivocally confirm the chemical structure and rule out isomeric forms (e.g., O-alkylated vs. N-alkylated products).

A. Nuclear Magnetic Resonance (NMR)

Rational: NMR is the gold standard for distinguishing the N-substituted lactam from potential impurities like unsubstituted valerolactam or ring-opened amino acids.

- Solvent:

(Chloroform-d) is standard. Use

if the hydroxyl proton needs to be clearly resolved (avoids exchange).

- Instrument: 400 MHz or higher recommended.

Expected ¹H NMR Assignments (in

):

Position	Group	Shift (ppm)	Multiplicity	Integration	Structural Insight
Lactam Ring	(Ring)	3.25 – 3.35	Triplet (t)	2H	Adjacent to Nitrogen
Lactam Ring		2.35 – 2.45	Triplet (t)	2H	Adjacent to Carbonyl
Lactam Ring		1.75 – 1.85	Multiplet (m)	4H	Ring backbone
Side Chain	(Chain)	3.35 – 3.45	Triplet (t)	2H	Linker to ring
Side Chain	(Middle)	1.65 – 1.75	Quintet (p)	2H	Propyl spacer
Side Chain		3.55 – 3.65	Triplet (t)	2H	Adjacent to Hydroxyl
Hydroxyl		2.5 – 4.0	Broad Singlet	1H	Chemical shift varies with conc.

B. Fourier Transform Infrared (FTIR)

Rational: Quick confirmation of the lactam carbonyl and hydroxyl functionality.

- Method: ATR (Attenuated Total Reflectance) on neat liquid.
- Key Bands:
 - 3300–3450 cm^{-1} : Broad O-H stretch (Alcohol).
 - 1620–1640 cm^{-1} : Strong C=O stretch (Tertiary Lactam). Note: This is lower than esters or ketones due to resonance.
 - 1450–1500 cm^{-1} : C-H bending.

Protocol 2: Purity Assay by GC-FID (Primary Method)

Objective: To quantify the purity of the material and detect volatile organic impurities. Expert

Insight: Gas Chromatography (GC) is preferred over HPLC for this molecule because it lacks a strong UV chromophore. However, due to the hydroxyl group and the lactam ring, the molecule is highly polar. A standard non-polar column (like DB-1 or DB-5) will result in severe peak tailing. You must use a Polar (PEG/Wax) column.

Method Parameters

Parameter	Setting
Instrument	GC with Flame Ionization Detector (FID)
Column	DB-WAX or ZB-WAXplus (Polyethylene Glycol), 30 m × 0.32 mm × 0.25 μm
Carrier Gas	Helium or Nitrogen at 1.5 mL/min (Constant Flow)
Inlet	Split/Splitless (Split ratio 50:1), Temp: 250°C
Detector (FID)	Temp: 300°C; : 30 mL/min; Air: 300 mL/min
Injection Vol.	1.0 μL
Oven Program	1. Initial: 80°C (Hold 1 min) 2. Ramp: 10°C/min to 240°C 3. Final: 240°C (Hold 10 min)
Diluent	Methanol or Acetonitrile (Must be anhydrous)

System Suitability Criteria (Self-Validating)

- Tailing Factor: The main peak (**1-(3-Hydroxypropyl)piperidin-2-one**) must have a tailing factor
.
. If tailing is higher, trim the column or deactivate the inlet liner (use deactivated wool).
- Resolution: Resolution between the main peak and the nearest impurity (likely 2-piperidone) must be
.
- Repeatability: RSD of peak area for 5 replicate injections of the standard must be
.

Protocol 3: Alternative Assay by HPLC-UV

Objective: Purity analysis if the sample is thermally unstable or contains non-volatile salts.

Expert Insight: Since the compound only absorbs at low wavelengths (amide bond), we use 210 nm. To retain this polar molecule on a C18 column, we need a high-aqueous mobile phase or a specialized "Aqua" or "Polar-Embedded" column.

Method Parameters

Parameter	Setting
Column	Waters Atlantis T3 or Phenomenex Luna Omega PS C18 (150 mm × 4.6 mm, 3 μm)
Mobile Phase A	10 mM Ammonium Phosphate Buffer, pH 3.0 (Suppress silanol activity)
Mobile Phase B	Acetonitrile (HPLC Grade)
Gradient	0-2 min: 5% B (Isocratic hold for retention) 2-15 min: 5% 60% B 15-20 min: 60% B
Flow Rate	1.0 mL/min
Detection	UV at 210 nm (Reference 360 nm if using DAD)
Temperature	30°C

Impurity Profiling & Trace Analysis

A. Residual Solvents (GC-Headspace)

The synthesis likely involves alkylation of 2-piperidone with 3-chloro-1-propanol or 3-bromo-1-propanol.

- Target Impurities: 2-Piperidone (starting material), 3-Halo-1-propanol, Toluene/DMF (reaction solvents).
- Protocol: Use standard USP <467> conditions for Class 2 solvents.

B. Water Content (Karl Fischer)

Due to the hygroscopic nature of the hydroxypropyl group, water is a critical impurity.

- Method: Volumetric Karl Fischer Titration.
- Titrant: Composite 5 (hydranal).
- Solvent: Methanol (dry).

References

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(Note: Specific literature on this exact derivative is sparse; methods are derived from validated protocols for the structural analogs NMP and HEP.)

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Sources

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